

# Succinic Anhydride-13C2: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Succinic anhydride-13C2

Cat. No.: B3065980

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An in-depth exploration of the chemical properties, structure, and applications of isotopically labeled **Succinic Anhydride-13C2**.

**Succinic anhydride-13C2** is a stable isotope-labeled version of succinic anhydride, a versatile molecule with significant applications in pharmaceutical synthesis and metabolic research. This guide provides a comprehensive overview of its chemical and physical properties, structure, synthesis, and key applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

## Core Chemical and Physical Properties

**Succinic anhydride-13C2**, with the empirical formula  $^{13}\text{C}_2\text{C}_2\text{H}_4\text{O}_3$ , is a colorless solid at room temperature.[1][2] The incorporation of two carbon-13 isotopes into its structure provides a distinct mass shift, making it an invaluable tool for tracing and quantification in mass spectrometry-based studies.[2][3]

Property	Value	Reference
Molecular Formula	$^{13}\text{C}_2\text{C}_2\text{H}_4\text{O}_3$	[2]
Molecular Weight	102.06 g/mol	[2]
CAS Number	67519-25-9	[2]
Appearance	Colorless crystalline needles or solid	[1][2]
Melting Point	118-120 °C	[2][4]
Boiling Point	261 °C	[2][4]
Isotopic Purity	≥99 atom % $^{13}\text{C}$	[2]
Chemical Purity	≥99% (CP)	[2]

## Structural Information

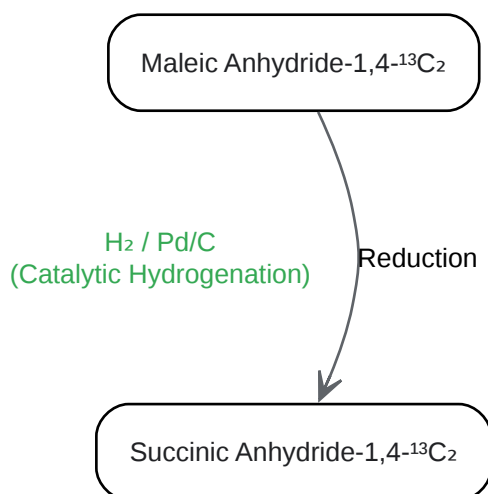
The structure of **succinic anhydride- $^{13}\text{C}_2$**  features a five-membered ring containing two carbonyl groups, with the carbon-13 isotopes typically positioned at the carbonyl carbons (succinic anhydride-1,4- $^{13}\text{C}_2$ ). This specific labeling is crucial for its application in metabolic flux analysis and as an internal standard.[3][5]

Identifier	Value	Reference
SMILES	<chem>O=[13C]1CC--INVALID-LINK--O1</chem>	[2]
InChI	1S/C4H4O3/c5-3-1-2-4(6)7-3/h1-2H2/i3+1,4+1	[2]
InChI Key	RINCXYDBBGOEQ-CQDYUVAPSA-N	[2]

## Synthesis of Succinic Anhydride- $^{13}\text{C}_2$

The primary route for the synthesis of **succinic anhydride- $^{13}\text{C}_2$**  involves the catalytic hydrogenation of its corresponding labeled precursor, maleic anhydride-1,4- $^{13}\text{C}_2$ . This reaction

specifically targets the carbon-carbon double bond within the maleic anhydride ring.[3]



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Synthesis of Succinic Anhydride-1,4-<sup>13</sup>C<sub>2</sub>.

## Experimental Protocol: Catalytic Hydrogenation

A detailed protocol for the synthesis of succinic anhydride-1,4-<sup>13</sup>C<sub>2</sub> from maleic anhydride-1,4-<sup>13</sup>C<sub>2</sub> is as follows:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (Argon or Nitrogen), dissolve maleic anhydride-1,4-<sup>13</sup>C<sub>2</sub> in anhydrous tetrahydrofuran (THF).[3]
- **Catalyst Addition:** Carefully add 10% Palladium on carbon (Pd/C) catalyst to the solution.[3]
- **Hydrogenation:** Connect the flask to a hydrogenation apparatus (e.g., Parr hydrogenator or a balloon setup). Evacuate the flask and backfill with hydrogen gas. Repeat this process three times. Pressurize the vessel with hydrogen gas and stir the reaction mixture vigorously at room temperature.[3]
- **Work-up:** Upon completion of the reaction, the catalyst is typically removed by filtration. The solvent is then removed under reduced pressure to yield the crude succinic anhydride-1,4-<sup>13</sup>C<sub>2</sub>.

## Applications in Research and Drug Development

Succinic anhydride and its isotopically labeled forms are valuable in various scientific domains.

## Metabolic Research and Flux Analysis

Succinic acid is a key intermediate in the citric acid cycle (TCA cycle).<sup>[5]</sup> The use of <sup>13</sup>C-labeled succinic acid precursors, such as succinic anhydride-<sup>13</sup>C<sub>2</sub>, allows researchers to trace metabolic pathways and quantify metabolic fluxes using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry.<sup>[3][5]</sup> The analysis of <sup>13</sup>C-<sup>13</sup>C spin-spin coupling patterns provides detailed insights into metabolic activity.<sup>[5]</sup>

## Drug Synthesis and Prodrug Strategies

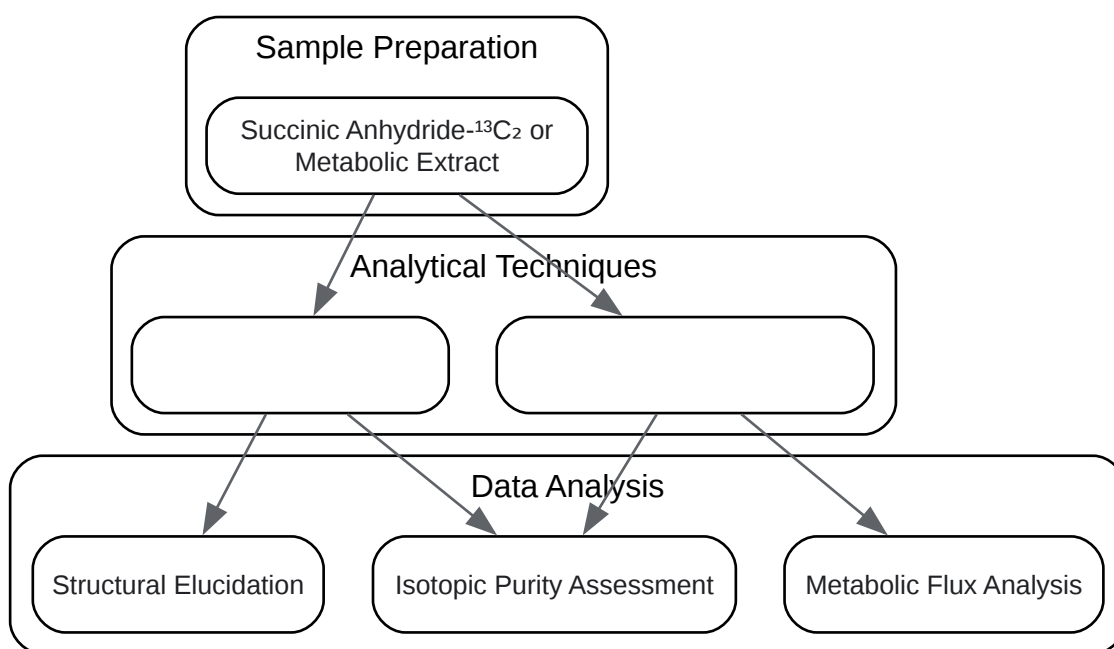
Succinic anhydride serves as a versatile building block in the synthesis of active pharmaceutical ingredients (APIs).<sup>[6]</sup> Its reactivity allows for esterification and amidation reactions, which are fundamental for modifying molecular structures.<sup>[6]</sup> The succinyl group can be introduced to create prodrugs, potentially improving a drug's solubility, bioavailability, and half-life.<sup>[6][7]</sup>

## ADC Linker

Succinic anhydride can function as a non-cleavable linker in antibody-drug conjugates (ADCs).<sup>[8][9]</sup> It can react with amine or hydroxyl groups on a targeting polypeptide to attach a therapeutic agent.<sup>[8][10]</sup>

## Analytical Workflow

The characterization and quantification of **succinic anhydride-<sup>13</sup>C<sub>2</sub>** and its metabolites rely on a combination of analytical techniques.



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Analytical workflow for Succinic Anhydride-<sup>13</sup>C<sub>2</sub>.

## Spectroscopic Data

<sup>13</sup>C NMR Spectroscopy: The <sup>13</sup>C NMR spectrum of succinic anhydride is characterized by two distinct signals for the carbonyl and methylene carbons due to the molecule's symmetry.[5] Isotopic labeling with <sup>13</sup>C introduces additional complexity and provides valuable information on labeling patterns and metabolic pathways.[5][11]

Infrared (IR) Spectroscopy: The IR spectrum of succinic anhydride shows two characteristic carbonyl (C=O) stretching peaks due to symmetric and asymmetric stretching vibrations.[12]

Mass Spectrometry (MS): Mass spectrometry is a highly sensitive method for determining the isotopic distribution of labeled compounds. For **succinic anhydride-13C2**, the molecular ion peak will be shifted by +2 m/z units compared to the unlabeled compound.[2]

## Safety and Handling

Succinic anhydride is classified as a skin and eye irritant and may cause respiratory issues with prolonged exposure.[2][13] It should be handled in a well-ventilated area, and personal

protective equipment should be worn.[14] It is sensitive to moisture and should be stored in a cool, dry place in a tightly sealed container.[4][13]

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